

Personal protective equipment for handling 3'-Chloroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Chloroacetophenone

Cat. No.: B045991

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Essential Safety and Handling Guide for 3'-Chloroacetophenone

This guide provides immediate, essential safety and logistical information for handling **3'-Chloroacetophenone** (CAS No. 99-02-5) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

Immediate Safety Information: Hazard Overview

3'-Chloroacetophenone is a hazardous chemical that requires careful handling. It is a clear, colorless to light yellow liquid.^{[1][2][3]} The primary hazards are:

- Acute Toxicity: Harmful if swallowed and may be fatal if inhaled.^{[1][2]}
- Irritation: Causes serious eye irritation, skin irritation, and respiratory tract irritation.^{[1][2][4]} It is a lachrymator, a substance that causes tearing.^[1]
- Sensitization: May cause an allergic skin reaction.^[1]
- Other: The complete toxicological properties of this material have not been fully investigated.^[1]

Physical and Chemical Properties[2][3][5]	
CAS Number	99-02-5
Molecular Formula	C8H7ClO
Molecular Weight	154.59 g/mol
Appearance	Clear colorless to light yellow liquid
Boiling Point	227 - 229 °C
Flash Point	105 °C (221 °F)
Density	1.191 g/mL at 25 °C

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, are the primary means of exposure control, supplemented by the following PPE.

Task / Area	Required Personal Protective Equipment
Eye/Face Protection	Chemical splash goggles must be worn at all times.[1][6]
Hand Protection	Butyl rubber gloves are recommended.[1] Always inspect gloves prior to use.
Skin and Body Protection	A chemical-resistant apron and appropriate protective clothing to prevent skin exposure.[1][6]
Respiratory Protection	All handling must be conducted in a certified chemical fume hood.[1][2] If exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is required.[1][6]

Safe Handling Protocol

Adherence to a strict protocol is essential for minimizing risk. Facilities must be equipped with an eyewash station and a safety shower.^{[1][6]}

Step 1: Preparation

- Confirm that a certified chemical fume hood is available and functioning correctly.
- Ensure an eyewash station and safety shower are accessible and unobstructed.^[1]
- Gather all necessary materials, including the chemical, glassware, and spill cleanup kit.
- Put on all required PPE as specified in the table above.

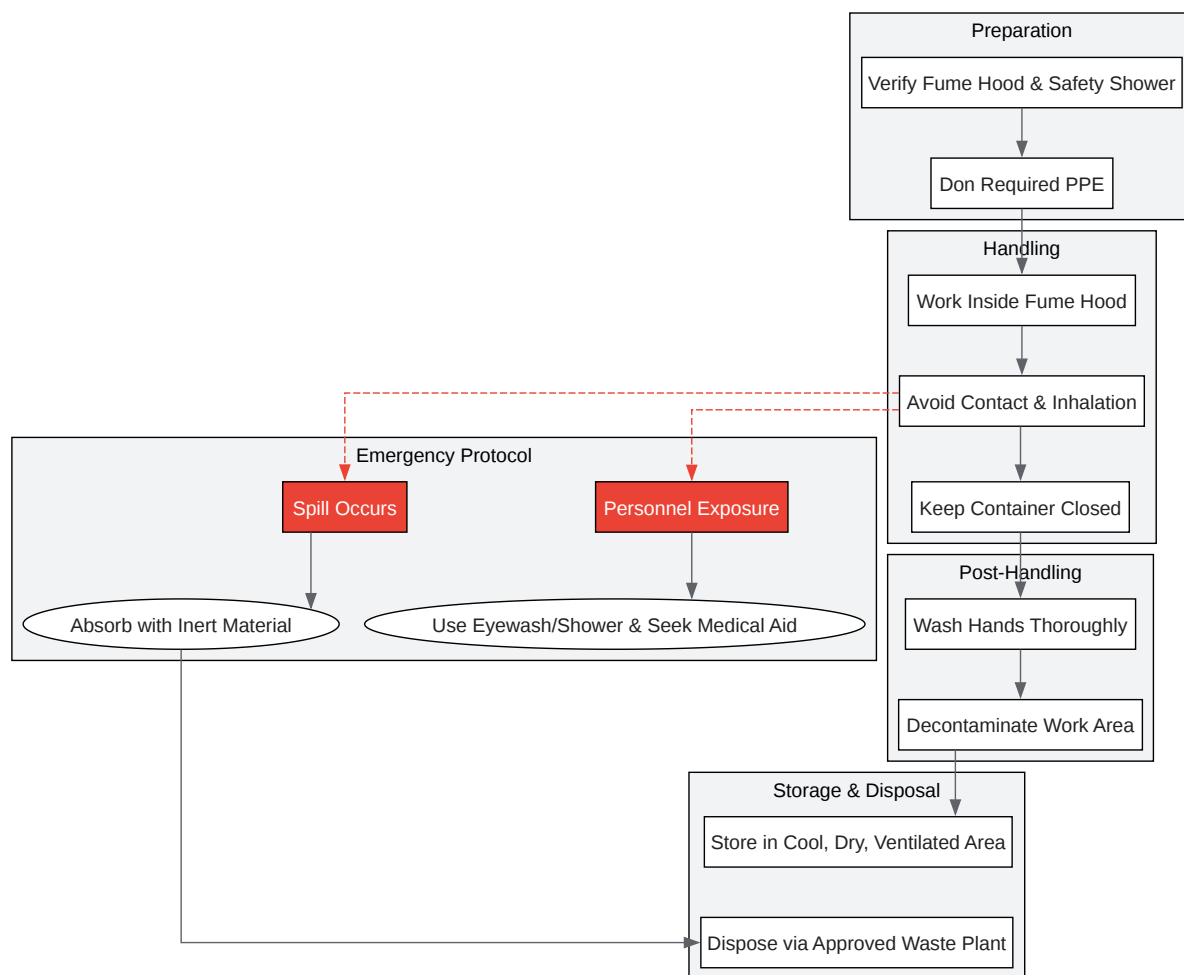
Step 2: Handling **3'-Chloroacetophenone**

- Conduct all work within the chemical fume hood to minimize inhalation risk.^[1]
- Keep the container tightly closed when not in use.^{[1][5]}
- Avoid all contact with eyes, skin, and clothing.^{[1][5]}
- Do not eat, drink, or smoke in the handling area.^{[2][4]}
- Use caution as the material is moisture-sensitive.^[1]

Step 3: Post-Handling

- Wash hands and any exposed skin thoroughly with soap and water after handling.^{[1][2]}
- Decontaminate all work surfaces.
- Properly store or dispose of the chemical (see sections 4 and 6).
- Remove and properly dispose of gloves.
- Wash any contaminated clothing before reuse.^{[1][5]}

Operational Workflow Diagram



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Caption: Workflow for safe handling and disposal of **3'-Chloroacetophenone**.

Storage and Incompatibilities

- Storage Conditions: Store in a tightly closed container in a cool, dry, well-ventilated area.[1][3][5] The storage area should be secure and accessible only to authorized personnel.[7]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[1][2]
- Conditions to Avoid: Avoid excess heat and moisture.[1]

Emergency Procedures

Spill Response

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.[1]
- Remove all sources of ignition.[1]
- Wearing full PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[1]
- Collect the absorbed material into a suitable, closed container for disposal.[1]
- Do not allow the spill to enter drains or waterways.[1]

First-Aid Measures

- Inhalation: Immediately move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[1][2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][2]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[1][2][8]

Disposal Plan

Chemical waste must be handled as hazardous.

- All waste containing **3'-Chloroacetophenone** must be collected in a designated, labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.[7]
- Disposal must be conducted through an approved hazardous waste disposal plant.[2][4][7]
- Follow all federal (US EPA 40 CFR Parts 261.3), state, and local regulations for hazardous waste disposal.[1]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3'-Chloroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045991#personal-protective-equipment-for-handling-3-chloroacetophenone>]

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